In-Depth Technical Guide: (S)-(-)-1-(4-Bromophenyl)ethylamine

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Compound of Interest		
Compound Name:	*(S)-(-)-1-(4-Bromophenyl)ethylamine*	
Cat. No.:	*B1269849*	*Get Quote*

Audience: Researchers, scientists, and drug development professionals.

Core Focus: This guide provides a comprehensive overview of the chemical and physical properties of **(S)-(-)-1-(4-Bromophenyl)ethylamine**, its applications in research and pharmaceutical development, and detailed experimental protocols for its use.

Core Compound Data

(S)-(-)-1-(4-Bromophenyl)ethylamine is a chiral amine widely utilized as an intermediate and resolving agent in asymmetric synthesis. Its molecular and physical properties are summarized below.

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Property	Value	Citations
Molecular Weight	200.08 g/mol	[1][2]
Molecular Formula	$C_8H_{10}BrN$	[1]
CAS Number	27298-97-1	[1][2]
Appearance	Not specified, likely a liquid	
Density	1.390 g/mL at 20 °C	
Refractive Index	n20/D 1.567	
Optical Activity	[α]20/D −20.5±1°, c = 3% in methanol	
Purity	≥98.0% (sum of enantiomers, GC)	[2]

Applications in Research and Drug Development

(S)-(-)-1-(4-Bromophenyl)ethylamine is a crucial building block in modern organic chemistry and pharmaceutical development. Its primary applications stem from its chiral nature.

- Chiral Building Block: This compound serves as a key starting material or intermediate in the asymmetric synthesis of complex, biologically active molecules. Its defined stereochemistry is transferred to the target molecule, which is critical for efficacy and reducing side effects in drug candidates.[1][3]
- Pharmaceutical Intermediate: It is an important intermediate in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders.[1][4] The bromophenyl group offers a site for further chemical modification, such as cross-coupling reactions, enhancing its versatility.[1]
- Chiral Resolving Agent: **(S)-(-)-1-(4-Bromophenyl)ethylamine** is used to separate racemic mixtures of chiral acids. It reacts with the racemic acid to form a pair of diastereomeric salts. These salts have different physical properties, such as solubility, allowing them to be separated by methods like fractional crystallization.[5]

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- Biochemical Research: The compound is valuable for studying receptor interactions, especially in the field of neuropharmacology, aiding scientists in understanding how drugs affect the nervous system.[1][4]

Experimental Protocols

A primary application of chiral amines like **(S)-(-)-1-(4-Bromophenyl)ethylamine** is in the kinetic resolution of other chemical entities. Below is a representative protocol for the enzymatic kinetic resolution of a racemic primary amine, a common procedure in pharmaceutical development.

Protocol: Enzymatic Kinetic Resolution of a Racemic Amine via Acylation

This protocol describes a general procedure for the kinetic resolution of a racemic primary amine using a lipase enzyme to selectively acylate one enantiomer, leaving the other unreacted. This method is widely used for its high selectivity and mild reaction conditions.

Materials:

- Racemic amine (substrate)
- **(S)-(-)-1-(4-Bromophenyl)ethylamine** (for comparison or as a model substrate if needed)
- Immobilized lipase, such as Lipase B from Candida antarctica (CALB, e.g., Novozym 435)[6]
- Acylating agent (e.g., ethyl acetate, isopropyl 2-propoxyacetate)[6]
- Anhydrous organic solvent (e.g., toluene, methyl tert-butyl ether, tetrahydrofuran)[6]
- Standard laboratory glassware (flame-dried and under an inert atmosphere like nitrogen or argon)
- Magnetic stirrer and temperature controller
- Equipment for reaction monitoring: Chiral Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC)[6]

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Procedure:

- Reaction Setup: To a flame-dried flask under an inert atmosphere, add the chosen anhydrous organic solvent.
- Substrate Addition: Dissolve the racemic amine (1.0 equivalent) in the solvent.
- Acylating Agent: Add the acylating agent (typically 0.5-1.0 equivalent) to the solution.[6]
- Enzyme Addition: Add the immobilized lipase (e.g., CALB) to the reaction mixture.
- Reaction Conditions: Stir the mixture at a controlled temperature, typically ranging from room temperature to 50 °C.[6]
- Monitoring: Monitor the reaction's progress by taking small aliquots periodically. Analyze these aliquots using chiral GC or HPLC to determine the conversion percentage and the enantiomeric excess (ee) of both the unreacted amine and the newly formed amide product.[6] The goal is to stop the reaction at or near 50% conversion to maximize the yield and ee of both components.[6]
- Reaction Quenching: Once the desired conversion is achieved, stop the reaction by filtering off the immobilized enzyme. The enzyme can often be washed and reused.
- Workup and Isolation: The filtrate contains the unreacted amine enantiomer and the acylated amine enantiomer. These can be separated by standard purification techniques, such as column chromatography or acid-base extraction.
- Characterization: Characterize the enantiomeric excess of the recovered starting material and the product amide using chiral GC or HPLC to confirm the success of the resolution.[6]

Visualized Workflow

The following diagram illustrates the logical workflow for the classical chiral resolution of a racemic acid using **(S)-(-)-1-(4-Bromophenyl)ethylamine** as the resolving agent.

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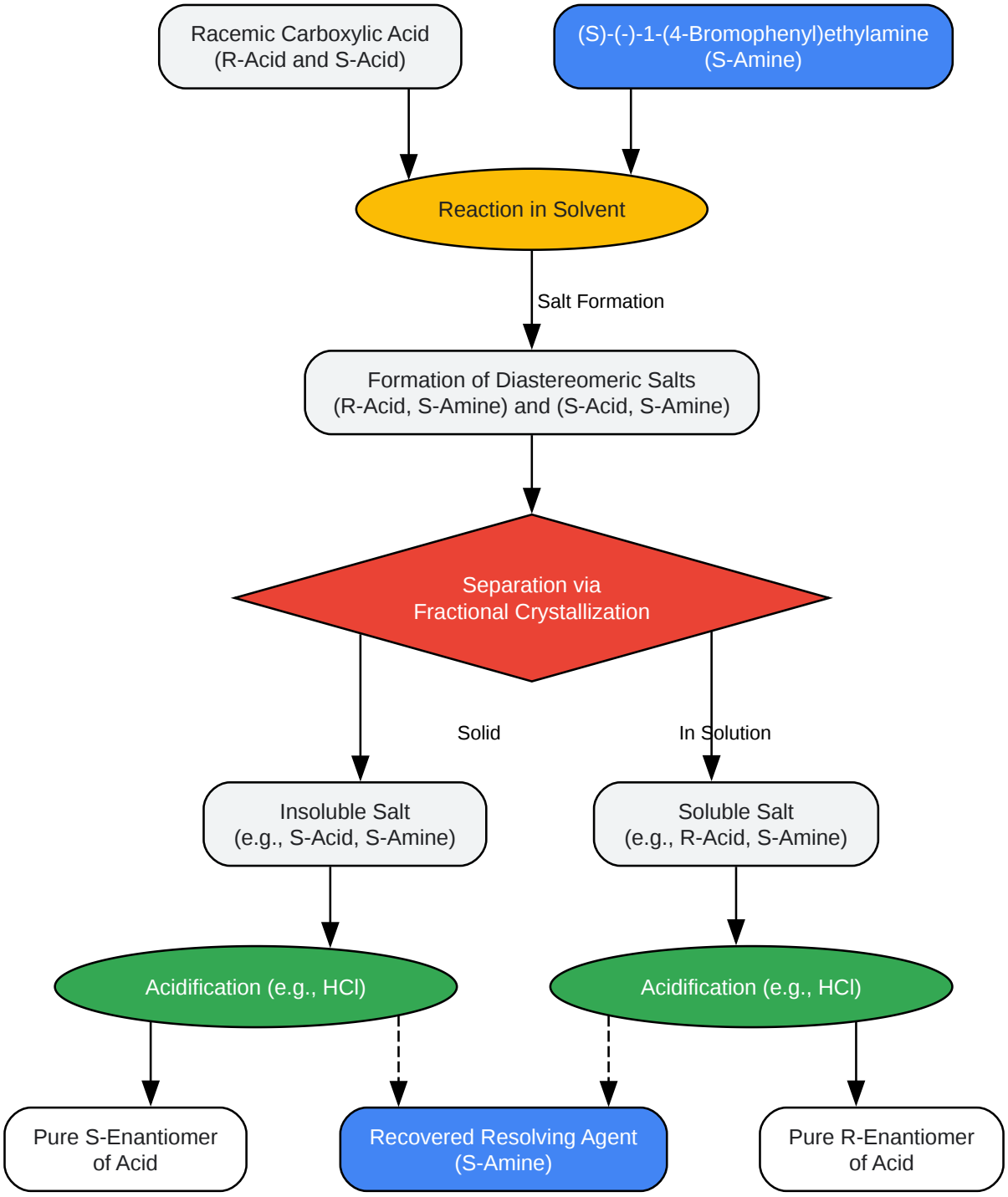

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Caption: Chiral resolution workflow of a racemic acid.

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